

Personal protective equipment for handling PF-6274484

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Compound of Interest

Compound Name: PF-6274484

Cat. No.: B610052

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Essential Safety and Handling Guide for PF-6274484

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial, immediate safety and logistical information for the handling and disposal of **PF-6274484**, a potent covalent EGFR kinase inhibitor. The following procedural guidance is designed to answer specific operational questions and ensure the safe use of this compound in a laboratory setting.

Key Safety and Handling Data

All personnel must be fully aware of the potential hazards and necessary precautions before working with **PF-6274484**. The following tables summarize essential quantitative and qualitative safety information.

Property	Value
Chemical Name	N-[4-[(3-Chloro-4-fluorophenyl)amino]-7-methoxy-6-quinazolinyl]-2-propenamide
CAS Number	1035638-91-5
Molecular Formula	C18H14ClFN4O2
Molecular Weight	372.78
Appearance	Solid
Storage Temperature	-20°C

Hazard Identification	Precautionary Statement
Acute Toxicity	The toxicological properties have not been thoroughly investigated. Handle as a potentially hazardous substance.
Skin Contact	May cause skin irritation. Avoid contact with skin.
Eye Contact	May cause eye irritation. Avoid contact with eyes.
Inhalation	May be harmful if inhaled. Avoid breathing dust.
Ingestion	May be harmful if swallowed.

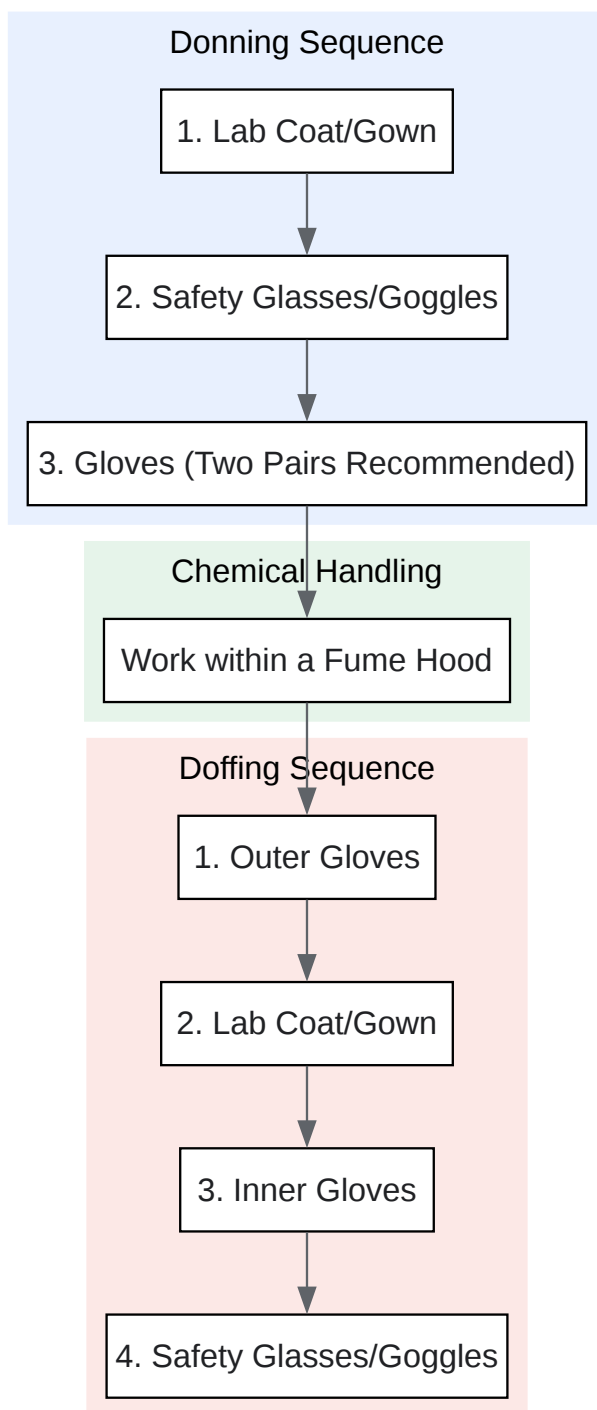
Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure risk. All PPE should be inspected prior to use and must meet the standards outlined by your institution's safety plan.[\[1\]](#)

Protection Type	Required Equipment	Standard/Specification
Hand Protection	Chemical-resistant, impervious gloves (e.g., Nitrile)	EN374 or equivalent[2]
Eye/Face Protection	Safety glasses with side shields or goggles	EN166 or ANSI Z87.1[2]
Skin and Body	Laboratory coat, disposable gown as needed	Impervious to hazardous drugs[1][3]
Respiratory	Use in a well-ventilated area or under a fume hood. If ventilation is inadequate, use a NIOSH-approved respirator.	Follow institutional guidelines.

PPE Workflow

The following diagram outlines the correct sequence for donning and doffing PPE to ensure maximum protection and prevent contamination.



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Caption: Recommended PPE Donning and Doffing Sequence.

Operational and Disposal Plans

Strict adherence to the following operational and disposal protocols is essential for laboratory safety and environmental protection.

Handling and Storage

- **Engineering Controls:** Always handle **PF-6274484** in a chemical fume hood to minimize inhalation exposure.^[2] Ensure an eyewash station and safety shower are readily accessible.
- **Safe Handling:** Avoid generating dust. Ground and bond all transfer equipment to prevent static discharge.^[2] Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed, properly labeled container at -20°C in a dry, well-ventilated area.

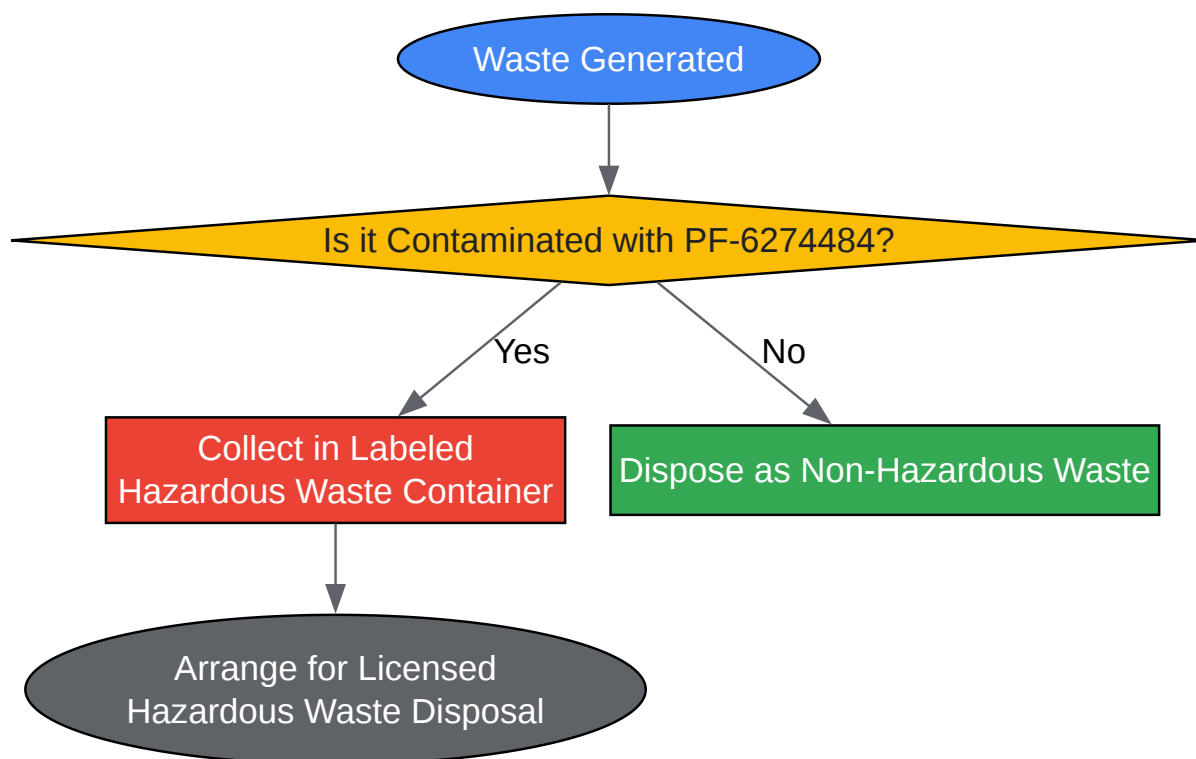
Disposal Plan

Dispose of **PF-6274484** and any contaminated materials as hazardous waste in accordance with all federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

Waste Stream	Disposal Procedure
Unused/Expired Product	Collect in a designated, sealed, and labeled hazardous waste container.
Contaminated PPE	Dispose of as hazardous waste. Do not reuse disposable PPE. ^[1]
Empty Containers	Triple rinse with a suitable solvent. Collect the rinsate as hazardous waste. Dispose of the container as hazardous waste.
Spills	Absorb with inert material, collect in a sealed container, and dispose of as hazardous waste.

Disposal Workflow

The following logical diagram illustrates the decision-making process for the proper disposal of **PF-6274484** and related waste.



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References

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